

Personal protective equipment for handling Trifluoronitrosomethane

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Compound of Interest

Compound Name: Trifluoronitrosomethane

Cat. No.: B1596166

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Essential Safety and Handling Guide for Trifluoronitrosomethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical, immediate safety and logistical information for the handling and disposal of **Trifluoronitrosomethane** (CF_3NO). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Physical Properties

Trifluoronitrosomethane is a toxic, blue gaseous compound.^[1] It is classified as a liquefied gas that may explode if heated and is toxic if swallowed, in contact with skin, or if inhaled.^[2] It can cause skin and serious eye irritation, and may cause respiratory irritation.^[2] As a simple asphyxiant, it may displace oxygen and cause rapid suffocation.^[2]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	CF ₃ NO	[1][2]
Molar Mass	99.012 g/mol	[1]
Appearance	Blue to deep-blue gas; Blue-green solid	[1]
Boiling Point	-85 °C (-121 °F; 188 K)	[1]
Melting Point	-196.6 °C (-321.9 °F; 76.5 K)	[1]
Occupational Exposure Limits (OELs)	No specific OSHA PEL or ACGIH TLV has been established for Trifluoronitrosomethane. All work should be conducted in a manner that minimizes potential exposure.	[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Trifluoronitrosomethane**. The following equipment must be worn at all times in the laboratory.

PPE Category	Specifications	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166(EU) or NIOSH (US)) and a face shield.[3]	Protects against gas, vapor, and potential splashes of liquefied gas which can cause frostbite.[2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., butyl rubber). Fire/flammable resistant lab coat and clothing.[3] Cold insulating gloves when handling cylinders.[2]	Prevents skin contact, which can be toxic and cause irritation or frostbite.[2]
Respiratory Protection	A full-face respirator with appropriate cartridges is required if exposure limits are exceeded or if irritation is experienced.[3] In case of inadequate ventilation, a self-contained breathing apparatus (SCBA) should be used.[2]	Protects against inhalation of the toxic gas, which can cause respiratory irritation and systemic toxicity.[2]
Footwear	Closed-toe, chemical-resistant safety shoes.[2]	Provides protection from spills and falling objects.

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for the safe handling of **Trifluoronitrosomethane** throughout its lifecycle in the laboratory.

3.1. Receiving and Storage

- Inspection: Upon receipt, visually inspect the cylinder for any signs of damage or leaks.
- Transport: Use a suitable hand truck to move cylinders; do not drag, roll, or drop them.[1]
- Storage:

- Store in a dry, cool, well-ventilated area away from direct sunlight and heat sources.[2]
- Do not expose to temperatures exceeding 50°C (125°F).[2]
- Securely chain cylinders in an upright position to prevent falling.[2]
- Store away from incompatible materials, particularly strong oxidizing agents.[2]

3.2. Handling and Use

- Ventilation: All work must be conducted in a properly functioning chemical fume hood.[2]
- Gas Monitoring: Gas detectors should be used when toxic or asphyxiating gases may be released.[2]
- Leak Checks: Regularly check systems under pressure for leaks.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[2]
- Equipment: Use non-sparking tools and explosion-proof equipment.[3]

3.3. Disposal Plan

Trifluoronitrosomethane waste must be managed as hazardous waste. The primary recommended disposal method is incineration by a licensed facility.

- Waste Collection: Any residual gas or contaminated materials should be collected in a suitable, closed, and properly labeled container for disposal.[3]
- Contact Professionals: Arrange for disposal with a certified hazardous waste management company. Provide them with the Safety Data Sheet (SDS) for **Trifluoronitrosomethane**.
- Experimental Neutralization (for advanced users, with caution):
 - Hydrolysis: While the trifluoromethyl group is generally resistant to hydrolysis, prolonged reaction with a strong base under controlled conditions may lead to degradation. This should be performed on a small scale with appropriate monitoring.

- Reduction: Reducing agents such as sodium bisulfite or sodium borohydride may be effective in neutralizing the nitroso group. These reactions can be vigorous and should only be attempted by experienced chemists in a controlled setting with appropriate temperature and addition rate controls.
- Thermal Decomposition: Thermal decomposition generates hazardous products including carbon oxides, hydrogen fluoride, and nitrogen oxides.[2] This method requires specialized equipment and should only be carried out by trained professionals in a suitable incineration facility.

Emergency Procedures

Immediate and appropriate response to emergencies is critical.

4.1. Spills and Leaks

- Evacuate: Immediately evacuate all personnel from the affected area.[3]
- Ventilate: Ensure the area is well-ventilated to disperse the gas.
- Stop the Leak (if safe to do so): If it can be done without risk, stop the flow of gas.
- Personal Protection: Do not re-enter the area without appropriate PPE, including respiratory protection.

4.2. Personal Exposure

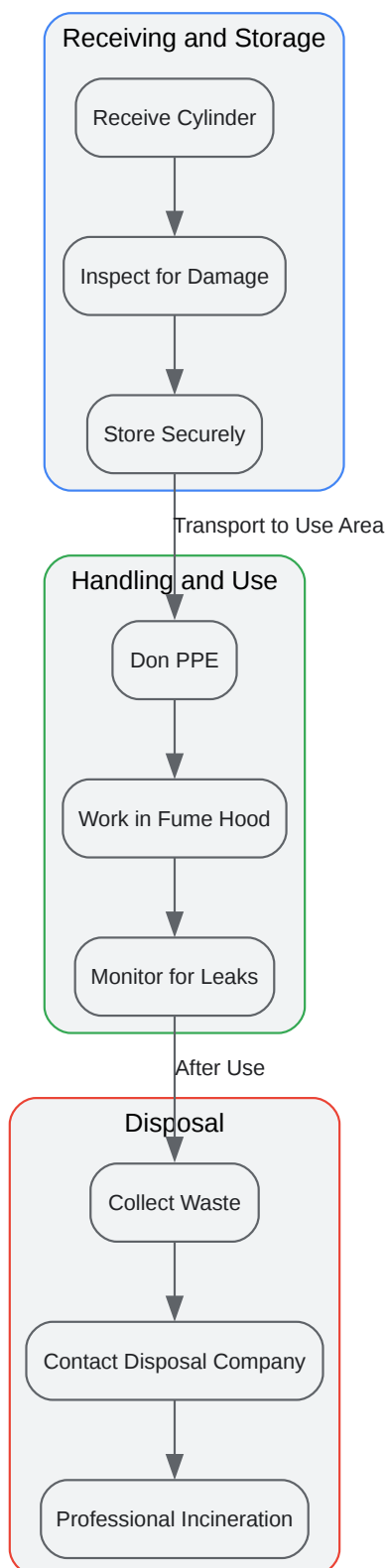
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	For liquefied gas, thaw frosted parts with lukewarm water. Do not rub the affected area. For other contact, immediately remove contaminated clothing and wash the skin with soap and plenty of water. Seek immediate medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Unlikely due to its gaseous state. If it occurs, do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

4.3. Fire

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Hazards: Cylinders may explode if heated.[2] Fire may produce poisonous gases, including hydrogen fluoride and nitrogen oxides.[2]
- Firefighting Actions: Evacuate the area. Use a water spray to cool fire-exposed containers. Fight fire from a distance due to the risk of explosion. Firefighters must wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus.[2]

Workflow Diagrams

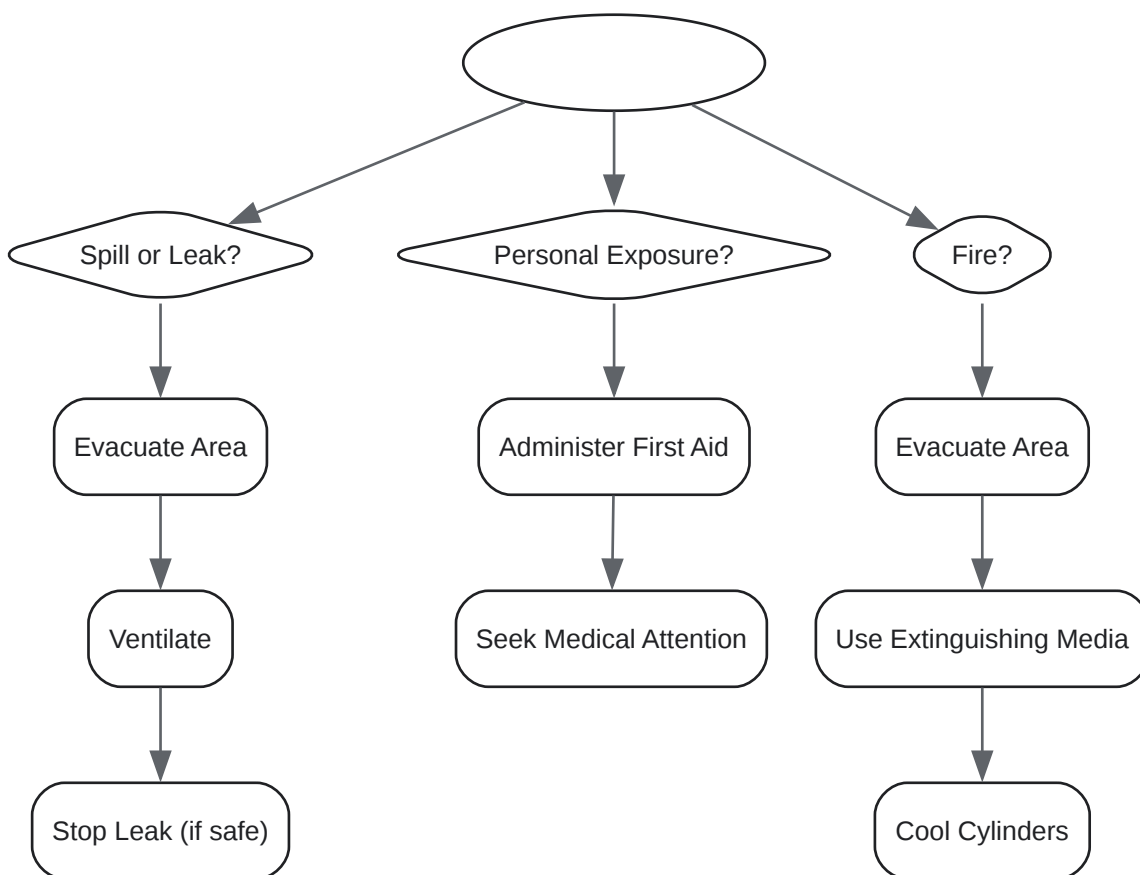
Handling and Disposal Workflow



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Caption: Workflow for handling and disposal of **Trifluoronitrosomethane**.

Emergency Response Logic



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Caption: Logical flow for emergency response procedures.

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